

An In-depth Technical Guide to 2,4,6-trimethylpyrimidine-5-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trimethylpyrimidine-5-carboxylic acid

Cat. No.: B010536

[Get Quote](#)

CAS Number: 108397-75-7

This technical guide provides a comprehensive overview of **2,4,6-trimethylpyrimidine-5-carboxylic acid**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. Due to the limited availability of detailed public data on this specific molecule, this guide presents known information and offers a general context based on the broader class of pyrimidine derivatives.

Chemical and Physical Properties

2,4,6-trimethylpyrimidine-5-carboxylic acid is a solid organic compound with the molecular formula $C_8H_{10}N_2O_2$ and a molecular weight of 166.18 g/mol [\[1\]](#) While specific experimental data on properties such as melting point, boiling point, and solubility are not readily available in published literature, the basic physicochemical characteristics are summarized in the table below.

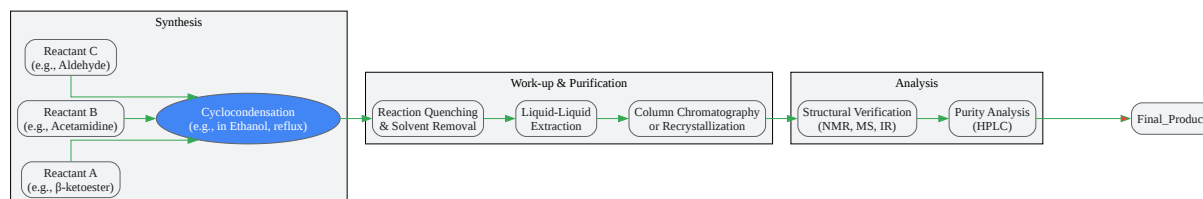
Property	Value	Source
CAS Number	108397-75-7	N/A
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	166.18 g/mol	[1]
Physical Form	Solid	[1]
Purity	Typically available at ≥95%	[1][2]

Synthesis

A specific, detailed experimental protocol for the synthesis of **2,4,6-trimethylpyrimidine-5-carboxylic acid** is not prominently available in the scientific literature. However, general synthetic routes for polysubstituted pyrimidine-5-carboxylic acids often involve multicomponent reactions. One common approach is a variation of the Biginelli reaction or similar cyclocondensation reactions.

A plausible, though not experimentally verified for this specific compound, synthetic pathway could involve the condensation of a β -dicarbonyl compound (or a functional equivalent), an amidine, and an aldehyde. For **2,4,6-trimethylpyrimidine-5-carboxylic acid**, this could hypothetically involve the reaction of a suitably substituted acetoacetate derivative with acetamidine.

Generalized Experimental Workflow for Synthesis and Purification:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, purification, and analysis of a polysubstituted pyrimidine carboxylic acid.

Biological Activity and Potential Applications

There is a significant lack of specific data in peer-reviewed literature regarding the biological activity of **2,4,6-trimethylpyrimidine-5-carboxylic acid**. However, the pyrimidine scaffold is a well-established pharmacophore in medicinal chemistry, forming the core of numerous therapeutic agents.

Pyrimidine derivatives are known to exhibit a wide range of biological activities, including but not limited to:

- **Anticancer:** Many pyrimidine analogs interfere with nucleic acid synthesis and have been developed as antimetabolite cancer therapies.
- **Antimicrobial:** The pyrimidine nucleus is found in various antibacterial and antifungal agents. [\[3\]](#)
- **Anti-inflammatory:** Certain pyrimidine derivatives have shown potent anti-inflammatory properties.

- Antiviral: Pyrimidine nucleoside analogs are a cornerstone of antiviral therapy, particularly for HIV and hepatitis.[3]

Given the presence of the pyrimidine core, **2,4,6-trimethylpyrimidine-5-carboxylic acid** could be a candidate for screening in these and other therapeutic areas. The carboxylic acid moiety provides a handle for further chemical modification to explore structure-activity relationships (SAR) and to develop prodrugs or targeted delivery systems.

Hypothetical Drug Discovery and Development Workflow:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a drug discovery and development program.

Experimental Protocols

Due to the absence of published studies detailing the biological evaluation of **2,4,6-trimethylpyrimidine-5-carboxylic acid**, specific experimental protocols cannot be provided. However, a general approach to assessing the potential biological activity of a novel pyrimidine derivative would typically involve a series of in vitro and in vivo assays.

General Protocol for In Vitro Cytotoxicity Screening (Example: MTT Assay):

- Cell Culture: Human cancer cell lines (e.g., HeLa, A549) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Compound Preparation: A stock solution of **2,4,6-trimethylpyrimidine-5-carboxylic acid** is prepared in a suitable solvent (e.g., DMSO) and serially diluted to various concentrations.
- Cell Treatment: Cells are seeded in 96-well plates and, after adherence, are treated with the different concentrations of the test compound. A vehicle control (DMSO) and a positive

control (e.g., doxorubicin) are included.

- Incubation: The plates are incubated for a specified period (e.g., 48-72 hours).
- MTT Assay: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated to allow for the formation of formazan crystals by viable cells.
- Solubilization: The formazan crystals are dissolved by adding a solubilization buffer.
- Data Acquisition: The absorbance is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- Data Analysis: The percentage of cell viability is calculated relative to the vehicle control, and the IC₅₀ (half-maximal inhibitory concentration) is determined.

Conclusion

2,4,6-trimethylpyrimidine-5-carboxylic acid represents a chemical entity with potential for further investigation in the fields of medicinal chemistry and drug discovery. While specific data on its synthesis, properties, and biological activity are currently limited, its structural features—namely the pyrimidine core and the carboxylic acid functional group—suggest that it could serve as a valuable building block for the development of novel therapeutic agents. Further research is warranted to fully elucidate the chemical and biological profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2,4,6-Trimethyl-pyrimidine-5-carboxylic acid | CymitQuimica [cymitquimica.com]
2. fluorochem.co.uk [fluorochem.co.uk]
3. Synthesis and Biological Activities of Some Pyrimidine Derivatives: A Review – Oriental Journal of Chemistry [orientjchem.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,6-trimethylpyrimidine-5-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010536#2-4-6-trimethylpyrimidine-5-carboxylic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com